

Introduction: Bridging the Gap Between Drug Delivery and Membrane Biophysics

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Compound of Interest

Compound Name: *N-Decanoylmorpholine*

CAS No.: 5299-65-0

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In the landscape of transdermal drug delivery, the formidable barrier of the stratum corneum (SC) presents the primary challenge. This outermost layer of the epidermis, a sophisticated matrix of corneocytes embedded in a highly ordered lipid domain, effectively shields the body from external insults and prevents excessive water loss.[1][2] The key to unlocking the therapeutic potential of transdermal formulations lies in transiently and reversibly modulating this barrier. **N-Decanoylmorpholine** (NDM), a morpholine derivative with a C10 acyl chain, has emerged as a potent and efficient skin permeation enhancer.[3] Its efficacy stems from its direct interaction with the lipid bilayers of the stratum corneum, altering their structural and dynamic properties to facilitate the passage of drug molecules.

This guide provides a comprehensive technical exploration of the molecular interactions between **N-Decanoylmorpholine** and lipid bilayers. We will dissect the physicochemical properties of NDM that govern its membrane activity, elucidate the biophysical consequences of its insertion into model membranes, and detail the state-of-the-art experimental methodologies used to characterize these interactions. This document is intended for researchers, scientists, and drug development professionals seeking a deep, mechanistic understanding of how chemical enhancers like NDM function at the molecular level.

Part 1: Foundational Physicochemical Properties

Understanding the interaction begins with the individual components. The amphiphilic nature of NDM—possessing both a hydrophilic morpholine headgroup and a lipophilic decanoyl tail—is central to its mechanism. This structure dictates its partitioning from a formulation vehicle into the lipophilic environment of the stratum corneum lipids and its subsequent orientation within the bilayer.

The primary lipids of the stratum corneum are ceramides, cholesterol, and free fatty acids, which form a uniquely rigid and ordered lamellar structure essential for barrier function.^{[1][4]} To study the effects of enhancers in a controlled manner, researchers often utilize model lipid bilayers composed of synthetic phospholipids like 1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC), which provides a well-defined system with a distinct gel-to-liquid crystalline phase transition.^[5]

Table 1: Physicochemical Properties of **N-Decanoylmorpholine**

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₇ NO ₂	^{[6][7]}
Molecular Weight	241.37 g/mol	^{[7][8]}
CAS Registry Number	5299-65-0	^{[6][7]}
Predicted XlogP	3.4	^[9]
logPoct/wat	2.986	^[8]
Water Solubility (log ₁₀ WS)	-3.01 mol/L	^[8]

The high XlogP and low water solubility confirm the lipophilic character of NDM, predisposing it to partition into the hydrophobic core of lipid membranes.^{[8][9]}

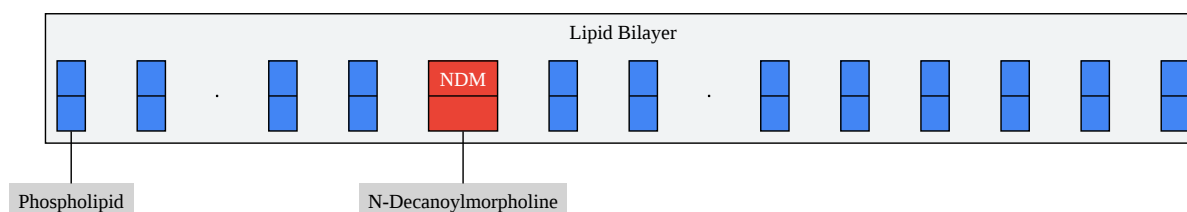
Part 2: The Mechanism of Interaction: Disrupting the Order

The primary mechanism by which **N-Decanoylmorpholine** enhances skin permeation is through the disruption of the highly ordered packing of intercellular lipids in the stratum corneum.[3][10] When NDM partitions into the lipid bilayer, its decanoyl tail intercalates between the acyl chains of the membrane lipids, while its polar morpholine headgroup orients towards the interfacial region. This molecular intrusion introduces steric hindrance and disrupts the strong van der Waals interactions that maintain the tight, quasi-crystalline packing of the lipid tails, particularly in the gel phase.

This disruption manifests in several key biophysical changes:

- **Increased Membrane Fluidity:** By creating space between lipid acyl chains, NDM increases their motional freedom. This "fluidizing" effect transforms the membrane from a rigid, ordered state to a more disordered and dynamic liquid-crystalline state.[11][12]
- **Depression of Phase Transition Temperature (T_m):** The gel-to-liquid crystalline phase transition in lipid bilayers is a cooperative process. NDM acts as an impurity, disrupting this cooperativity and lowering the energy required to melt the gel phase into the liquid phase. [13][14]
- **Creation of Free Volume:** The disordered packing creates transient voids or pockets of free volume within the hydrophobic core of the bilayer, which can then be exploited by drug molecules as pathways for diffusion.[15]

The following diagram illustrates the conceptual insertion of NDM into a model phospholipid bilayer.

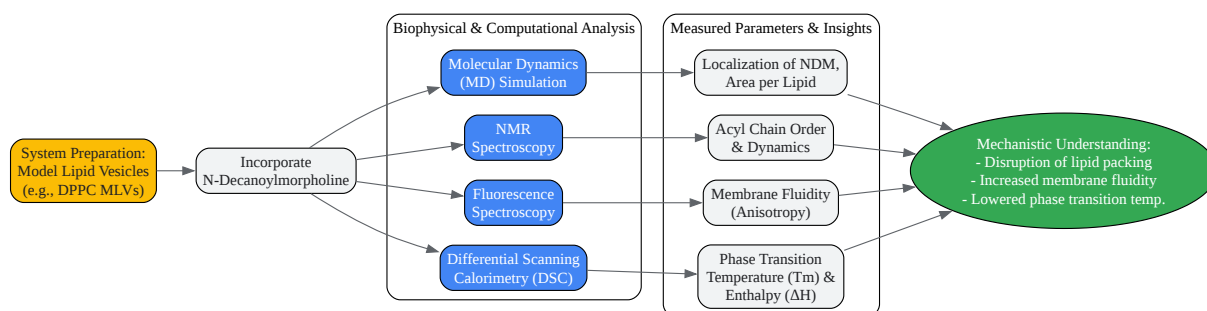


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Caption: NDM intercalating into a lipid bilayer, disrupting packing.

Part 3: A Multi-Technique Approach to Characterization

No single technique can fully elucidate the complexities of NDM-lipid interactions. A robust, self-validating investigation relies on a combination of biophysical and computational methods. Each technique provides a unique piece of the puzzle, and their collective findings paint a comprehensive picture of the interaction mechanism.



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Caption: Integrated workflow for characterizing NDM-lipid interactions.

Differential Scanning Calorimetry (DSC)

Causality: DSC is the gold standard for studying the thermotropic phase behavior of lipid membranes.^[13] The insertion of NDM is hypothesized to disrupt the cooperative packing of lipid acyl chains. This disruption will lower the energy required to transition the bilayer from the

ordered gel ($L\beta$) phase to the disordered liquid-crystalline ($L\alpha$) phase, a change that DSC can precisely quantify.^[14]

Protocol: DSC Analysis of NDM in DPPC Multilamellar Vesicles (MLVs)

- **Preparation of Lipid Stock:** Dissolve a known quantity of 1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC) in chloroform in a round-bottom flask.
- **Preparation of NDM Stock:** Dissolve **N-Decanoylmorpholine** in chloroform to a known concentration.
- **Creation of Mixtures:** Add appropriate volumes of the NDM stock solution to the DPPC solution to achieve desired molar ratios (e.g., 0, 1, 5, 10 mol% NDM).
- **Film Formation:** Remove the chloroform solvent under a gentle stream of nitrogen gas, followed by vacuum desiccation for at least 4 hours to remove any residual solvent. A thin, uniform lipid film should form on the flask wall.
- **Hydration:** Hydrate the lipid film with a suitable buffer (e.g., PBS, pH 7.4) by vortexing vigorously above the main phase transition temperature (T_m) of pure DPPC ($\sim 41^\circ\text{C}$). This process forms multilamellar vesicles (MLVs).
- **Sample Loading:** Accurately transfer a known amount of the MLV suspension into a DSC sample pan. Use an equal volume of buffer in the reference pan.
- **Data Acquisition:** Seal the pans and place them in the calorimeter. Equilibrate the system at a temperature well below the expected T_m (e.g., 25°C). Scan the temperature at a controlled rate (e.g., $1^\circ\text{C}/\text{min}$) up to a temperature above the T_m (e.g., 55°C).
- **Data Analysis:** Analyze the resulting thermogram to determine the onset temperature of the transition (T_{onset}), the peak temperature (T_m), and the enthalpy of the transition (ΔH) by integrating the area under the peak.

Expected Results & Interpretation:

Table 2: Representative DSC Data for NDM in DPPC Bilayers

NDM Concentration (mol%)	T _m (°C)	ΔH (kcal/mol)	Interpretation
0 (Pure DPPC)	41.5	8.7	Highly cooperative, sharp transition.
1	41.0	8.2	Minor disruption of cooperativity.
5	39.8	6.5	Significant broadening and lowering of T _m ; reduced cooperativity.
10	38.2	4.9	Strong fluidizing effect; loss of sharp transition.

A dose-dependent decrease in both T_m and ΔH provides strong evidence that NDM fluidizes the membrane by disrupting the ordered packing of the lipid acyl chains.[\[11\]](#)

Fluorescence Spectroscopy

Causality: Fluorescence anisotropy is a powerful technique to probe the rotational mobility of a fluorophore within the bilayer, which is directly related to the microviscosity or "fluidity" of its environment.[\[16\]](#) A fluorescent probe, such as 1,6-diphenyl-1,3,5-hexatriene (DPH), partitions into the hydrophobic core of the bilayer. If NDM increases membrane fluidity, DPH will be able to rotate more freely, resulting in a lower steady-state fluorescence anisotropy value.[\[17\]](#)[\[18\]](#)

Protocol: Steady-State Fluorescence Anisotropy with DPH

- **Vesicle Preparation:** Prepare large unilamellar vesicles (LUVs) of DPPC with varying concentrations of NDM using the extrusion method. This is preferred over MLVs to reduce light scattering.[\[19\]](#)
- **Probe Incorporation:** Prepare a stock solution of DPH in a suitable solvent (e.g., THF). Add a small aliquot of the DPH stock to the vesicle suspension while vortexing to achieve a lipid-to-probe ratio of approximately 200:1.

- Incubation: Incubate the mixture in the dark at a temperature above the lipid T_m for at least 30 minutes to ensure complete incorporation of the probe.
- Anisotropy Measurement: Place the sample in a thermostatted cuvette in a fluorometer equipped with polarizers.
- Excite the sample with vertically polarized light (e.g., at 355 nm).
- Measure the fluorescence emission intensity (e.g., at 430 nm) parallel (IVV) and perpendicular (IVH) to the excitation plane.
- Excite with horizontally polarized light and measure the perpendicular (IHV) and parallel (IHH) emission intensities to calculate the G-factor ($G = IHV / IHH$).
- Calculation: Calculate the steady-state anisotropy (r) using the formula: $r = (IVV - G * IVH) / (IVV + 2 * G * IVH)$
- Data Analysis: Plot the anisotropy (r) as a function of NDM concentration at a constant temperature (e.g., 45°C, above the T_m).

Expected Results & Interpretation: A decrease in the fluorescence anisotropy value (r) with increasing NDM concentration indicates that the probe is experiencing a more fluid environment.^[16] This directly supports the DSC data, confirming that NDM disorders the acyl chains and increases membrane fluidity in the liquid-crystalline phase.

Solid-State Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: While DSC and fluorescence provide global information about the bilayer, solid-state NMR can provide atom-specific structural and dynamic information.^{[20][21]} Specifically, 2H (deuterium) NMR on specifically deuterated lipids can be used to calculate the acyl chain order parameter (SCD). This parameter quantifies the orientational order of each C- 2H bond vector along the chain.^[22] A decrease in the order parameter signifies increased motional freedom and membrane fluidization.

Protocol: 2H NMR of NDM in Deuterated DPPC Bilayers

- **Sample Preparation:** Prepare MLVs as described for DSC, but using DPPC that is deuterated at a specific position or along the entire acyl chain (e.g., DPPC-d62).
- **NMR Acquisition:** Transfer the hydrated sample into an NMR rotor. Acquire ^2H NMR spectra at a temperature above the T_m (e.g., 50°C).
- **Data Processing:** The resulting spectrum is a Pake doublet. The separation between the two peaks (the quadrupolar splitting, $\Delta\nu_q$) is measured.
- **Order Parameter Calculation:** The order parameter (SCD) is calculated from the quadrupolar splitting using the equation: $\Delta\nu_q = (3/4) * (e^2qQ/h) * \text{SCD}$ where (e^2qQ/h) is the static quadrupolar coupling constant for a C- ^2H bond (~ 170 kHz).
- **Data Analysis:** Plot the calculated SCD values as a function of carbon position along the acyl chain for different NDM concentrations.

Expected Results & Interpretation: For pure DPPC bilayers, a characteristic "order parameter plateau" is observed for the first ~ 9 carbons, followed by a progressive decrease towards the methyl terminus. The addition of NDM is expected to cause a general decrease in the order parameter across all carbon positions, with a more pronounced effect in the upper region of the acyl chains where NDM is likely to be localized. This provides direct, quantitative evidence of lipid chain disordering.

Molecular Dynamics (MD) Simulations

Causality: MD simulations offer the ultimate resolution, providing a dynamic, atomistic view of the NDM-bilayer system that is inaccessible to direct experimental observation.^{[5][23]} By simulating the trajectories of all atoms over time, MD can be used to determine the precise location and orientation of NDM within the bilayer, its effect on structural parameters like area per lipid and bilayer thickness, and the energetic basis of the interaction.^[24]

Workflow: MD Simulation of an NDM-DPPC System

- **System Building:** Construct an in silico model of a hydrated DPPC bilayer (e.g., 128 lipids) using software like GROMACS or CHARMM-GUI.

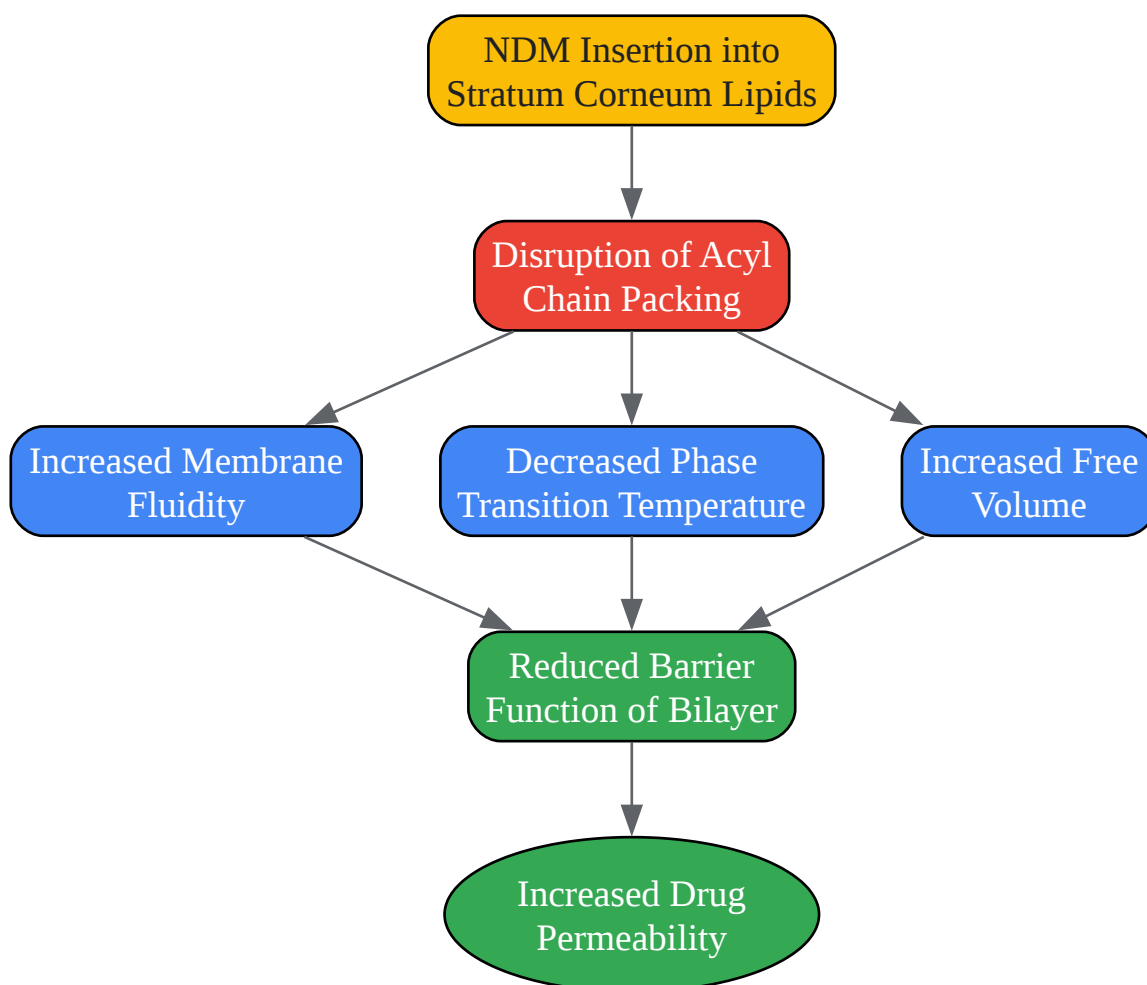
- **NDM Insertion:** Randomly insert a set number of NDM molecules into the bilayer to match the desired concentration. Obtain the force field parameters for NDM from appropriate databases or quantum mechanical calculations.
- **Solvation:** Surround the bilayer with a box of explicit water molecules.
- **Equilibration:** Run a series of energy minimization and equilibration steps to allow the system to relax to a stable state under controlled temperature and pressure (NPT ensemble).
- **Production Run:** Run a long production simulation (e.g., 200-500 ns) to sample the conformational space of the system.
- **Trajectory Analysis:** Analyze the resulting trajectories to calculate:
 - **Density Profiles:** To determine the location of NDM relative to the lipid headgroups and tails.
 - **Area per Lipid:** To quantify the lateral expansion of the bilayer.
 - **Acyl Chain Order Parameters (SCD):** To compare directly with NMR data.
 - **Radial Distribution Functions:** To analyze the specific interactions between NDM and lipid atoms.

Expected Results & Interpretation: MD simulations are expected to show the NDM decanoyl tail buried within the hydrophobic core of the bilayer and the morpholine headgroup residing in the lipid headgroup/glycerol backbone region. The simulations would likely show a concentration-dependent increase in the area per lipid and a corresponding decrease in bilayer thickness. The calculated SCD parameters should show a disordering effect, validating the NMR results. These simulations provide the causal link between the molecular presence of NDM and the macroscopic biophysical changes observed experimentally.

Part 4: Synthesis and Implications for Drug Delivery

The collective evidence from DSC, fluorescence spectroscopy, NMR, and MD simulations converges on a unified mechanism. **N-Decanoylmorpholine** acts as a molecular "wedge,"

inserting into the lipid bilayer and disrupting the tight, ordered packing of the stratum corneum lipids.



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Caption: Causal chain from NDM interaction to permeation enhancement.

This fluidization of the lipid lamellae creates more dynamic and disordered pathways, effectively lowering the activation energy for the diffusion of co-administered drug molecules. The trustworthiness of this conclusion is high because it is supported by orthogonal techniques: calorimetry measures the energetic consequences, fluorescence and NMR measure the dynamic and structural consequences, and MD simulations provide the underlying atomistic explanation. This multi-faceted understanding is critical for the rational design of transdermal drug delivery systems, allowing for the optimization of enhancer concentration to maximize drug flux while minimizing the potential for skin irritation.

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